

Bromperidol elimination half-life schizophrenic patients

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Compound Focus: Bromperidol

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Reported Pharmacokinetic Data of Bromperidol

The table below summarizes key findings from a clinical study investigating steady-state plasma concentrations of **bromperidol**:

Parameter	Reported Value or Finding	Study Details
Dosage	12 mg/day [1]	
Steady-State Plasma Concentration (C _{ss})	Mean 7.2 ng/mL (Range: 1.3 - 17.4 ng/mL) [1]	Corrected to median body weight
Reduced Metabolite C _{ss}	Mean 2.2 ng/mL (Range: 0.4 - 8.9 ng/mL) [1]	Corrected to median body weight
Key Metabolic Finding	Polymorphic CYP2D6 is not a major metabolic pathway [1]	Based on genotype analysis
Impact of Coadministered Flunitrazepam	Significantly higher C _{ss} of bromperidol [1]	No significant effect on the reduced metabolite

Experimental Methodologies from Key Studies

For your research protocols, here are the detailed methodologies from the cited clinical study.

1. Study Design and Patient Population for Steady-State Concentration [1]

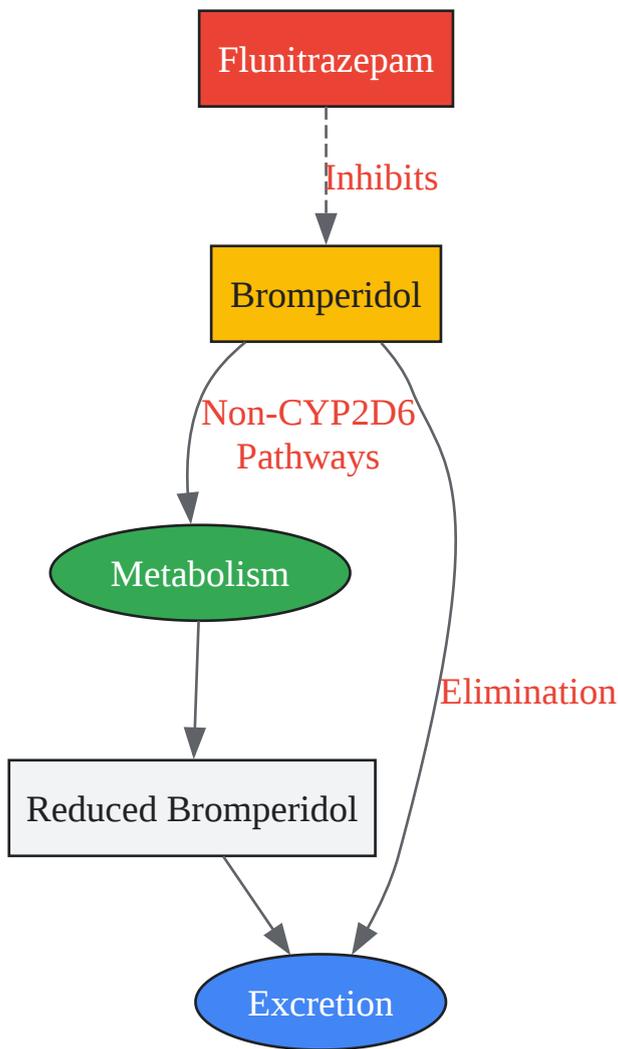
- **Objective:** To investigate the effects of the CYP2D6 genotype and coadministration of flunitrazepam on the steady-state plasma concentrations of **bromperidol** and its reduced metabolite.
- **Population:** 62 schizophrenic inpatients.
- **Intervention:** Administration of **bromperidol** at a fixed oral dose of 12 mg/day.
- **Sample Collection:** Plasma samples were collected to measure steady-state concentrations of **bromperidol** and reduced **bromperidol**.

2. Genotype Analysis [1]

- **Method:** Allele-specific polymerase chain reaction (PCR) analysis.
- **Target Alleles:** Identification of the wild-type allele (*CYP2D6*\1A) and four mutated alleles: **CYP2D6*\3, **CYP2D6*\4, **CYP2D6*\5* (which cause absent CYP2D6 activity), and *CYP2D6*\10* (which causes decreased activity).
- **Grouping:** Patients were categorized based on whether they had zero, one, or two mutated alleles.

Pathways and Metabolic Interactions

The following diagram illustrates the metabolic pathway of **bromperidol** and the key drug interaction identified in the research, based on the findings from the study [1].



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This diagram summarizes the research findings: **bromperidol** is metabolized to its reduced form via pathways not primarily involving CYP2D6, and flunitrazepam coadministration inhibits **bromperidol's** metabolism, leading to higher plasma concentrations [1].

Research Implications and Further Directions

The finding that **CYP2D6 polymorphism does not significantly affect bromperidol metabolism** is particularly relevant for drug development, as it suggests a more predictable pharmacokinetic profile across populations without the need for CYP2D6 genotype-guided dosing [1]. The **significant interaction with**

flunitrazepam indicates that other concurrent medications can impact **bromperidol** levels, warranting careful review of a patient's full medication regimen in clinical trials and practice [1].

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References

1. Effects of various factors including the CYP2D6 genotype ... [pubmed.ncbi.nlm.nih.gov]

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